

# Personal protective equipment for handling 2-Bromoanthraquinone

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## Compound of Interest

Compound Name: **2-Bromoanthraquinone**

Cat. No.: **B1267325**

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## Essential Safety and Handling Guide for 2-Bromoanthraquinone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Bromoanthraquinone**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2-Bromoanthraquinone**
- CAS Number: 572-83-8
- Molecular Formula: C<sub>14</sub>H<sub>7</sub>BrO<sub>2</sub>

## Hazard Identification and Classification

**2-Bromoanthraquinone** is classified as a hazardous substance.[\[1\]](#)[\[2\]](#) It is crucial to understand its primary hazards before handling.

GHS Classification:[\[3\]](#)

- Skin Corrosion/Irritation: Category 2[\[1\]](#)[\[2\]](#)

- Serious Eye Damage/Eye Irritation: Category 2[1][2]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[1][2]

Signal Word: Warning[3]

Hazard Statements:[3]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety.

The following table summarizes the recommended PPE for handling **2-Bromoanthraquinone**.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield is recommended if there is a risk of splashing.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat is mandatory.	Inspect gloves for any signs of degradation or puncture before use.[4]
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA approved respirator is recommended if dust is generated or if ventilation is inadequate.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[2][4]
Body	Long-sleeved clothing or a lab coat should be worn to prevent skin exposure.[4]	

# Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **2-Bromoanthraquinone**.

## 1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[5\]](#)
- Work within a certified chemical fume hood to ensure adequate ventilation.[\[4\]](#)
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

## 2. Handling:

- Avoid the formation of dust when handling the solid material.[\[1\]\[4\]](#)
- Weigh the chemical in a ventilated balance enclosure or a fume hood.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[1\]\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory area.[\[4\]](#)

## 3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]\[4\]](#)
- Keep the container tightly closed.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- Store in a locked cabinet or a restricted area.[\[1\]](#)

## Emergency Procedures

### In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[1][2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. Get medical attention.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.[5][6]

### In Case of a Spill:

- Evacuate the area.[7]
- Wear appropriate PPE, including respiratory protection.[7]
- For a dry spill, sweep up the spilled substance, avoiding the creation of dust.[1][7] Use a vacuum for collection where practical.[7]
- Place the collected material in a sealed, labeled container for disposal.[5]
- Decontaminate the spill area and all cleaning materials.[8]

## Disposal Plan

**2-Bromoanthraquinone** must be disposed of as hazardous chemical waste. As a brominated organic compound, it falls into the category of halogenated organic waste.[9]

### 1. Waste Segregation:

- It is crucial to segregate halogenated organic waste from all other waste streams, particularly non-halogenated solvents.[9]

## 2. Container Selection and Labeling:

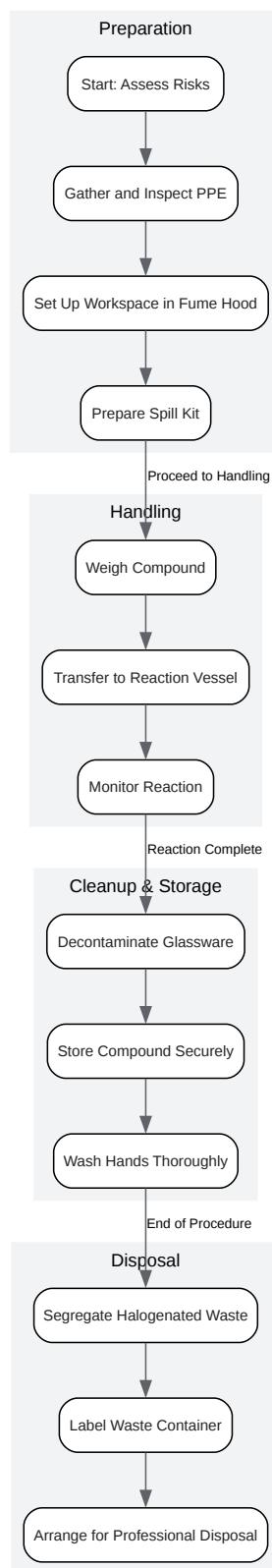
- Use a designated and clearly labeled waste container for halogenated organic solids.[9]
- The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid.[9]
- The waste container must be labeled "Hazardous Waste" and clearly identify the contents, including the full chemical name: "**2-Bromoanthraquinone**".[9]

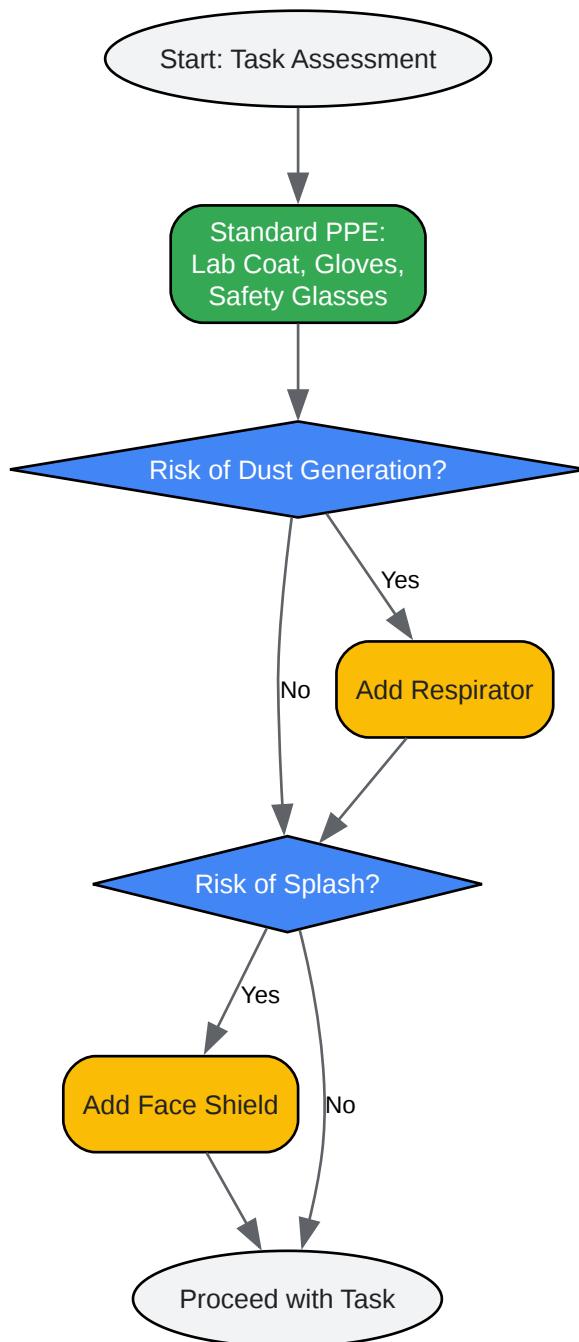
## 3. Disposal Method:

- Dispose of contents/container to an approved waste disposal plant.[1][2]
- Contact a licensed professional waste disposal service to dispose of this material.[5]
- All waste disposal must be in accordance with local, regional, and national regulations.[5]

## Visual Workflow and Logic Diagrams

To further clarify the handling procedures, the following diagrams illustrate the operational workflow and the decision-making process for PPE selection.

[Click to download full resolution via product page](#)**Caption: Workflow for Safely Handling 2-Bromoanthraquinone.**



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Caption: Decision-Making for PPE Selection.

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